

An In-depth Technical Guide to 4-Isopropylphenol: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: 4-Isopropylphenol

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This technical guide provides a comprehensive overview of **4-Isopropylphenol**, a significant organic compound with applications in various chemical syntheses. This document details its molecular structure, physicochemical properties, and a complete experimental protocol for its synthesis via Friedel-Crafts alkylation.

Molecular Structure and Identification

4-Isopropylphenol, also known as p-cumenol, is an aromatic organic compound. Its structure consists of a phenol ring substituted with an isopropyl group at the para (4) position. The presence of the hydroxyl (-OH) group on the aromatic ring classifies it as a phenol, imparting it with weakly acidic properties.

The molecular formula for **4-Isopropylphenol** is $C_9H_{12}O$.^[1] Its structure is confirmed through various spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy, as well as Mass Spectrometry (MS).

Identifier	Value
IUPAC Name	4-(Propan-2-yl)phenol[2]
CAS Number	99-89-8[2]
Molecular Weight	136.19 g/mol [3]
Molecular Formula	C ₉ H ₁₂ O[1]
Appearance	White solid[2]
Melting Point	62 °C[2]
Boiling Point	230 °C[2]
SMILES	<chem>CC(C)C1=CC=C(C=C1)O</chem> [2]
InChI	InChI=1S/C9H12O/c1-7(2)8-3-5-9(10)6-4-8/h3-7,10H,1-2H3[2]

Spectroscopic Data for Structural Elucidation

The structural characterization of **4-Isopropylphenol** is accomplished through a combination of spectroscopic techniques. Below is a summary of typical data obtained from these analyses.

Technique	Data
^1H NMR	Spectral data reveals characteristic peaks for the aromatic protons, the methine proton of the isopropyl group, and the methyl protons.
^{13}C NMR	The carbon spectrum shows distinct signals for the aromatic carbons, including the carbon bearing the hydroxyl group and the isopropyl substituent, as well as the carbons of the isopropyl group itself.
IR Spectroscopy	The IR spectrum exhibits a broad absorption band characteristic of the phenolic -OH stretching, along with peaks corresponding to C-H aromatic and aliphatic stretching, and C=C aromatic ring vibrations.
Mass Spectrometry	The mass spectrum typically shows a molecular ion peak corresponding to the molecular weight of the compound.

Synthesis of 4-Isopropylphenol via Friedel-Crafts Alkylation

4-Isopropylphenol is commonly synthesized through the Friedel-Crafts alkylation of phenol with propene.^[2] This electrophilic aromatic substitution reaction is typically catalyzed by a Lewis acid, such as aluminum chloride (AlCl_3), or a strong Brønsted acid.^{[4][5]} The reaction proceeds through the formation of an isopropyl carbocation from propene, which then attacks the electron-rich phenol ring. The hydroxyl group of phenol is an ortho-, para-director, leading to the formation of both 2-isopropylphenol and **4-isopropylphenol**. The para isomer is generally the major product due to steric hindrance at the ortho position.

Experimental Protocol: Synthesis of 4-Isopropylphenol

This protocol describes a general laboratory procedure for the synthesis of **4-Isopropylphenol**.

Materials:

- Phenol
- Propene (gas or liquid)
- Lewis acid catalyst (e.g., Aluminum chloride, AlCl_3)
- Anhydrous solvent (e.g., carbon disulfide, nitrobenzene)
- Hydrochloric acid (HCl), dilute solution
- Sodium bicarbonate (NaHCO_3) solution, saturated
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., diethyl ether, dichloromethane)

Procedure:

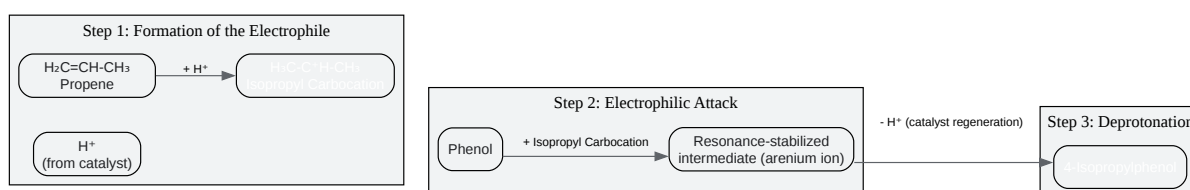
- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas inlet tube, dissolve phenol in an appropriate anhydrous solvent.
- **Catalyst Addition:** Carefully add the Lewis acid catalyst (e.g., AlCl_3) to the stirred solution. The reaction is exothermic, so cooling in an ice bath may be necessary.
- **Alkylation:** Bubble propene gas through the solution at a controlled rate. Alternatively, if using liquid propene, add it dropwise. Maintain the reaction temperature as recommended by specific literature procedures, often ranging from room temperature to slightly elevated temperatures.
- **Reaction Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Quenching:** Once the reaction is complete, slowly and carefully pour the reaction mixture over crushed ice and acidify with dilute hydrochloric acid to decompose the catalyst-phenol complex.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product into an organic solvent (e.g., diethyl ether).

- **Washing:** Wash the organic layer successively with water, a saturated sodium bicarbonate solution to remove any unreacted phenol, and finally with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent like magnesium sulfate or sodium sulfate.
- **Solvent Removal:** Remove the solvent using a rotary evaporator.
- **Purification:** Purify the crude product by fractional distillation under reduced pressure or by column chromatography on silica gel to separate the **4-isopropylphenol** from the ortho isomer and any other byproducts.[3]

Characterization: Confirm the identity and purity of the synthesized **4-Isopropylphenol** using ^1H NMR, ^{13}C NMR, IR spectroscopy, and Mass Spectrometry, and compare the obtained data with literature values.

Reaction Mechanism: Friedel-Crafts Alkylation of Phenol

The following diagram illustrates the mechanism for the synthesis of **4-Isopropylphenol**.



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Caption: Synthesis of **4-Isopropylphenol** via Friedel-Crafts alkylation of phenol with propene.

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References

- 1. Friedel–Crafts reaction - Wikipedia [en.wikipedia.org]
- 2. 4-Isopropylphenol - Wikipedia [en.wikipedia.org]
- 3. US4484011A - Process for preparation of 4-isopropylphenol - Google Patents [patents.google.com]
- 4. byjus.com [byjus.com]
- 5. jk-sci.com [jk-sci.com]
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